

4-(4-Bromo-2-chlorobenzyl)morpholine: Technical Guide & Synthesis Protocol

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Compound of Interest

Compound Name: 4-(4-Bromo-2-chlorobenzyl)morpholine
CAS No.: 494773-04-5
Cat. No.: B1288959

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Executive Summary

4-(4-Bromo-2-chlorobenzyl)morpholine is a specialized heterocyclic building block used primarily in medicinal chemistry as a lipophilic, solubilizing intermediate. It combines a morpholine moiety—a privileged scaffold known to improve pharmacokinetic profiles—with a polyhalogenated benzyl ring (4-bromo, 2-chloro) that offers distinct handles for further structural elaboration.

This guide details the physicochemical identity, validated synthesis protocols, and strategic applications of this compound. It is designed for researchers requiring a robust method to generate this intermediate from commercially available precursors.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8]

Nomenclature & Identifiers

The compound is a tertiary amine formed by the benzylation of morpholine.

Parameter	Details
IUPAC Name	4-[(4-bromo-2-chlorophenyl)methyl]morpholine
Common Name	4-(4-Bromo-2-chlorobenzyl)morpholine
Molecular Formula	C ₁₁ H ₁₃ BrClNO
Molecular Weight	290.58 g/mol
SMILES	<chem>C1COCCN1CC2=C(Cl)C=C(Br)C=C2</chem>
Precursor CAS	89720-77-4 (4-Bromo-2-chlorobenzyl bromide)
Component CAS	110-91-8 (Morpholine)

Physicochemical Properties (Predicted)

Note: As a specialized intermediate, experimental values are often approximated from structural analogs.

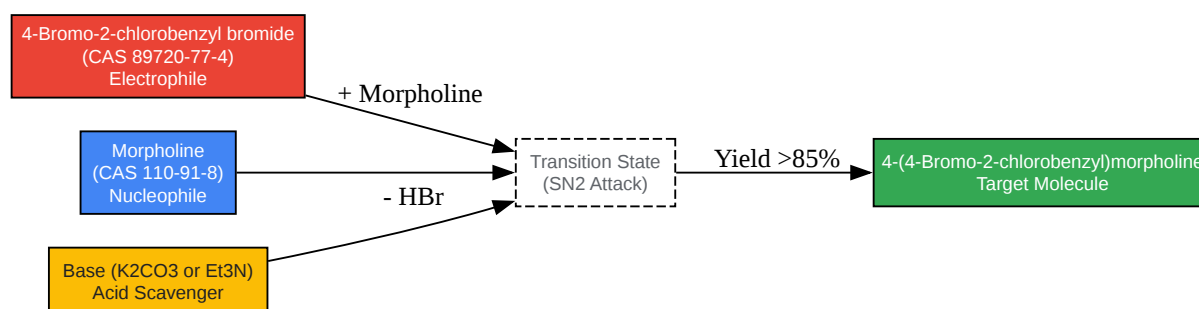
Property	Value / Prediction	Rationale
Appearance	Off-white solid or viscous oil	Consistent with halogenated benzyl morpholines.
Boiling Point	~340°C (at 760 mmHg)	High MW and polarity of the morpholine ring.
LogP (Calc)	3.2 ± 0.4	Lipophilic benzyl group balances hydrophilic ether.
pKa (Base)	~7.5 - 8.0	Typical for N-benzyl morpholines; protonates at physiological pH.
Solubility	DCM, EtOAc, MeOH, DMSO	Poor water solubility as free base; soluble as HCl salt.

Synthesis Protocol

The most reliable route to **4-(4-Bromo-2-chlorobenzyl)morpholine** is the Nucleophilic Substitution (

) of 4-bromo-2-chlorobenzyl bromide with morpholine. This method is preferred over reductive amination due to the commercial availability of the benzyl bromide and the avoidance of potential dehalogenation side reactions common with reducing agents.

Reaction Scheme (Graphviz)



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Figure 1: Validated

synthesis pathway using basic scavenging conditions.

Step-by-Step Methodology

Reagents:

- 4-Bromo-2-chlorobenzyl bromide (1.0 equiv) [CAS: 89720-77-4][1][2][3]
- Morpholine (1.2 equiv)
- Potassium Carbonate (2.0 equiv) or Triethylamine (2.0 equiv)
- Solvent: Acetonitrile (MeCN) or DMF (anhydrous)

Protocol:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-bromo-2-chlorobenzyl bromide (1.0 equiv) in anhydrous MeCN (0.2 M concentration).
- Addition: Add

(2.0 equiv) to the solution.
- Nucleophile Introduction: Dropwise add morpholine (1.2 equiv) at 0°C to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS. The benzyl bromide spot (

) should disappear, replaced by a more polar amine spot (

).
- Workup:
 - Filter off the inorganic salts (

, excess

).
 - Concentrate the filtrate under reduced pressure.
 - Dissolve the residue in EtOAc and wash with water (

) and brine (

).
- Purification: Dry the organic layer over

, filter, and concentrate. If necessary, purify via flash column chromatography (SiO₂, Gradient: 0-30% EtOAc in Hexanes).

- Salt Formation (Optional): To improve stability, treat the free base in diethyl ether with 4M HCl in dioxane to precipitate the hydrochloride salt.

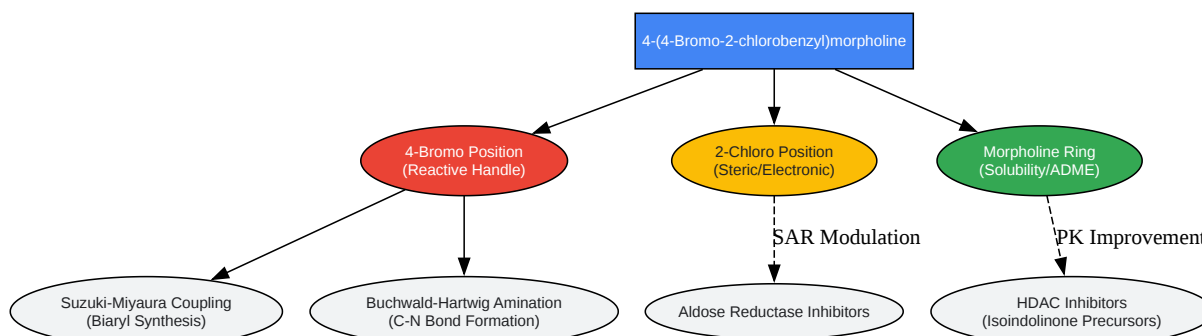
Critical Control Points:

- Stoichiometry: Use a slight excess of morpholine to ensure complete consumption of the benzyl bromide, which is a potent lachrymator and difficult to remove later.
- Temperature: Do not heat excessively ($>60^{\circ}\text{C}$) to prevent quaternary ammonium salt formation (over-alkylation).

Medicinal Chemistry Applications

This molecule serves as a versatile "bi-functional" scaffold.[4] The morpholine acts as a solubility enhancer and hydrogen bond acceptor, while the aryl halides provide orthogonal reactivity for library generation.

Structural Logic & Functionalization



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Figure 2: Functionalization strategy and downstream therapeutic applications.

- **Cross-Coupling Partner:** The bromine at the 4-position is highly reactive toward Pd-catalyzed cross-couplings (Suzuki, Sonogashira), allowing the attachment of complex heterocycles while retaining the solubilizing morpholine tail.
- **Electronic Modulation:** The 2-chloro substituent exerts an inductive electron-withdrawing effect, deactivating the ring slightly but also providing steric bulk that can lock conformation in receptor binding pockets (e.g., ortho-effect).
- **Therapeutic Relevance:**
 - **HDAC Inhibitors:** Benzyl morpholines are common "cap groups" in histone deacetylase inhibitors, where the morpholine interacts with the solvent-exposed rim of the enzyme.
 - **Aldose Reductase:** Halogenated benzyl derivatives are key intermediates in the synthesis of selective aldose reductase inhibitors, used in treating diabetic complications.

Safety & Handling (MSDS Summary)

Based on the properties of the precursor (benzyl bromide) and the amine product.

- **Hazards:**
 - **Skin/Eye Irritation:** The compound is a tertiary amine and likely an irritant. The precursor is a severe lachrymator; ensure no unreacted benzyl bromide remains.
 - **Corrosivity:** High concentrations may cause burns.
- **Handling:**
 - Wear nitrile gloves, safety goggles, and a lab coat.
 - Handle all solids and solutions in a fume hood.
- **Storage:** Store in a cool, dry place under inert atmosphere (or Ar) to prevent oxidation of the amine or hydrolysis.

References

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Sources

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